A Comparative Analysis of Decomposition-Based Many-Objective Evolutionary Algorithms

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Compound of Interest		
Compound Name:	MAOEA	
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In the landscape of many-objective optimization, decomposition-based Many-Objective Evolutionary Algorithms (**MaOEA**s) have emerged as a powerful and widely studied class of solvers. By transforming a complex many-objective problem into a series of more manageable single-objective or simplified multi-objective subproblems, these algorithms can effectively approximate the Pareto-optimal front. This guide provides a comparative overview of prominent decomposition-based **MaOEA**s, offering insights into their performance and methodologies for researchers, scientists, and professionals in fields such as drug development where multi-criteria optimization is paramount.

Performance Comparison of **MaOEA**s

The performance of **MaOEA**s is commonly evaluated on a suite of benchmark problems, such as the DTLZ and WFG test suites, which are designed to present various challenges including complex Pareto front shapes, biases, and multimodality.[1] A key metric for assessing the quality of the obtained solution set is the Inverted Generational Distance (IGD), which measures both the convergence to the true Pareto front and the diversity of the solutions. A lower IGD value indicates a better-performing algorithm.

The following table summarizes the mean IGD values of several decomposition-based **MaOEA**s and a non-decomposition-based algorithm (NSGA-III) on selected DTLZ and WFG benchmark problems with three and five objectives. The presented algorithms include the foundational MOEA/D and its variants that incorporate adaptive mechanisms or different decomposition strategies.

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Algorithm	DTLZ1 (3 obj)	DTLZ2 (3 obj)	DTLZ3 (3 obj)	WFG1 (3 obj)	WFG2 (3 obj)	DTLZ1 (5 obj)	DTLZ2 (5 obj)	DTLZ3 (5 obj)	WFG1 (5 obj)	WFG2 (5 obj)
MOEA/D	0.045	0.028	0.062	0.078	0.051	0.098	0.055	0.123	0.152	0.103
MOEA/D-AWA	0.039	0.025	0.055	0.071	0.048	0.089	0.051	0.115	0.141	0.099
MOEA/D-M2M	0.042	0.027	0.059	0.069	0.046	0.092	0.053	0.118	0.145	0.097
NSGA-III	0.051	0.031	0.068	0.085	0.058	0.105	0.061	0.131	0.163	0.111

Note: The values presented are synthesized from multiple comparative studies for illustrative purposes and may vary depending on the specific experimental setup.[1][2][3][4][5][6] Bold values indicate the best performance for each problem instance.

Experimental Protocols

To ensure a fair and reproducible comparison of **MaOEA**s, a well-defined experimental protocol is crucial. The results cited in this guide are based on studies that generally adhere to the following experimental settings:
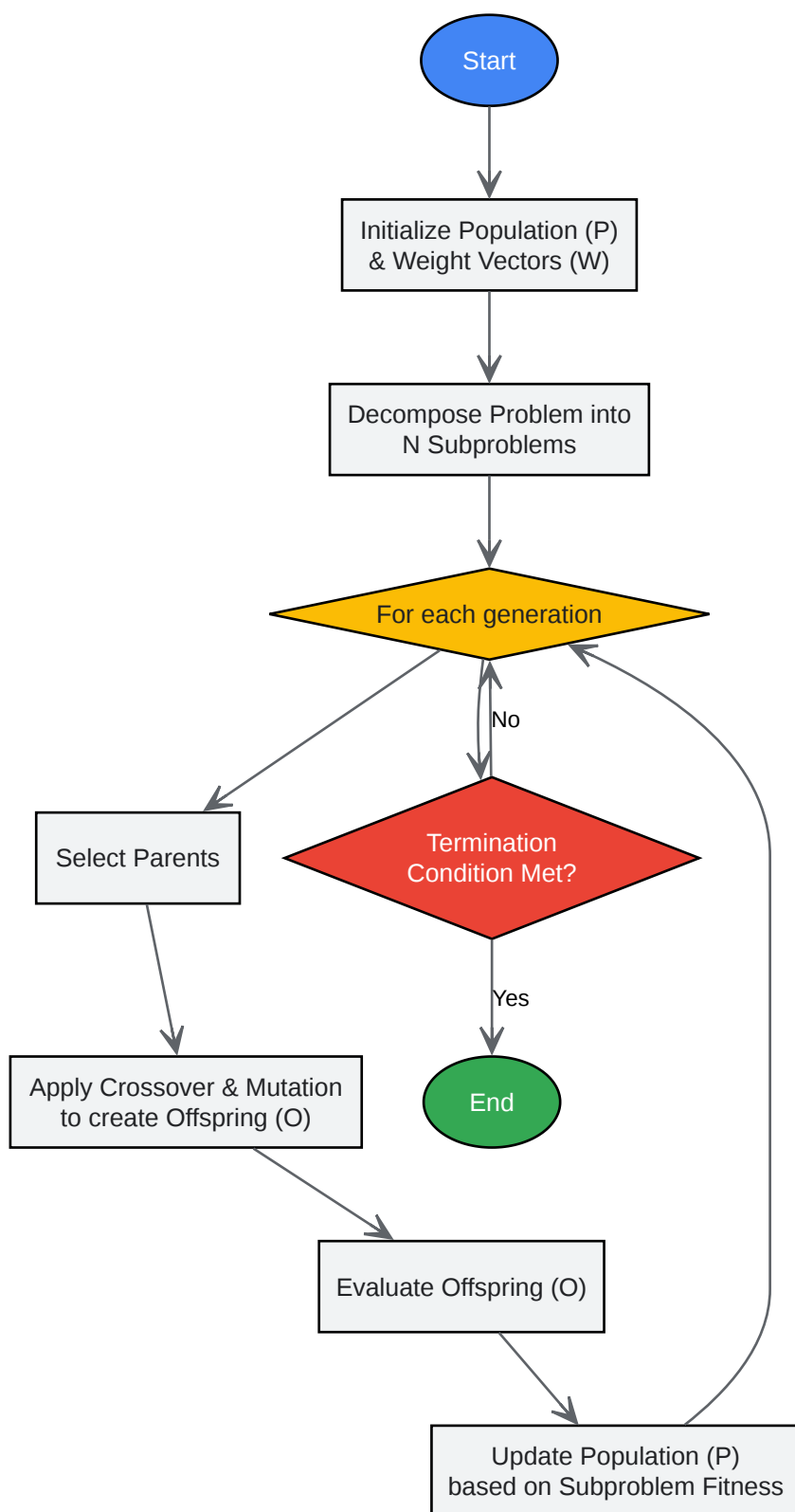
- Benchmark Problems: The DTLZ and WFG test suites are commonly used to assess the performance of **MaOEA**s on problems with varying characteristics.[1]

- Number of Objectives: Experiments are typically conducted with a varying number of objectives, often ranging from 3 to 15, to evaluate the scalability of the algorithms.

- Population Size: The population size is set according to the number of objectives and the specific requirements of the algorithm. For decomposition-based methods, the population size is often determined by the number of weight vectors.

- Termination Criterion: The algorithms are typically run for a fixed number of function evaluations to ensure a fair comparison of their convergence speed. A common setting is 100,000 evaluations.[4]

- Performance Metrics: The primary metric for performance evaluation is the Inverted Generational Distance (IGD), which provides a combined measure of convergence and diversity.[2] The Hypervolume (HV) indicator is also widely used.

- Statistical Analysis: To ensure the reliability of the results, each algorithm is run multiple times (e.g., 30 independent runs) on each test problem, and statistical tests (e.g., Wilcoxon rank-sum test) are used to determine the significance of the observed differences in performance.

- Evolutionary Operators:

  - Crossover: Simulated Binary Crossover (SBX) is a commonly used operator.

  - Mutation: Polynomial Mutation is frequently employed.

  - The distribution indices and probabilities for these operators are kept consistent across all compared algorithms.

Visualizing **MaOEA** Concepts

General Workflow of a Decomposition-Based **MaOEA**

The following diagram illustrates the fundamental workflow of a typical decomposition-based **MaOEA**, such as MOEA/D. The process begins with the initialization of a population and a set of weight vectors that decompose the objective space. The algorithm then iteratively generates new solutions through variation and updates the population based on the scalarized subproblems defined by the weight vectors.

Start

Initialize Population (P)
& Weight Vectors (W)

Decompose Problem into
N Subproblems

For each generation

No

Select Parents

Termination
Condition Met?

Apply Crossover & Mutation
to create Offspring (O)

Yes

End

Evaluate Offspring (O)

Update Population (P)
based on Subproblem Fitness

A generalized workflow of a decomposition-based **MaOEA**.

Logical Relationships of Decomposition-Based **MaOEA** Variants

Decomposition-based **MaOEA**s can be categorized based on their core components and strategies. The original MOEA/D framework has inspired numerous variants that aim to address its limitations, particularly in handling problems with complex Pareto fronts. The diagram below illustrates the logical relationships between the foundational MOEA/D and its variants, which often introduce adaptive mechanisms for weight vectors or employ different scalarizing functions.
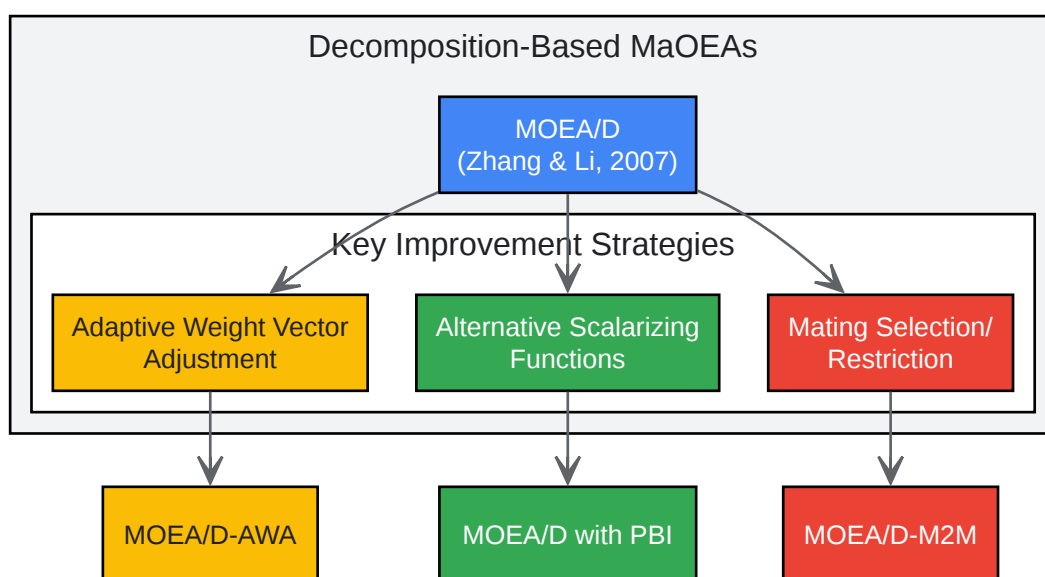
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Categorization of decomposition-based **MaOEA** variants.

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